

Probucol biosynthetic pathway synthetic preparation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Probucol

CAS No.: 23288-49-5

Cat. No.: S540214

Get Quote

Chemical Profile of Probucol

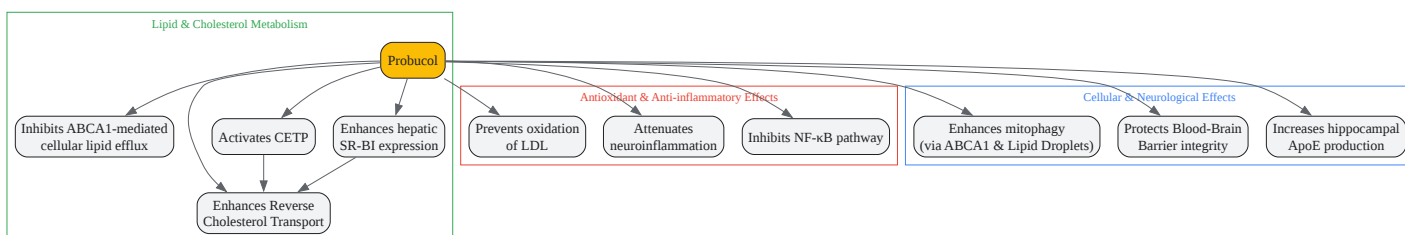
The table below summarizes the core chemical information for **probucol**, which is essential for any synthetic or biosynthetic consideration.

Property	Description
IUPAC Name	2,6-di- <i>tert</i> -butyl-4-({2-[(3,5-di- <i>tert</i> -butyl-4-hydroxyphenyl)sulfanyl]propan-2-yl}sulfanyl)phenol [1]
Chemical Formula	C ₃₁ H ₄₈ O ₂ S ₂ [1]
CAS Registry Number	23288-49-5 [1]
Common Name	Probucol [1]
SMILES Notation	CC(C)(SC1=CC(=C(O)C(=C1)C(C)(C)C(C)(C)C(C)(C)C)SC1=CC(=C(O)C(=C1)C(C)(C)C(C)(C)C)C [1]
Molecular Weight	516.842 g/mol [1]

Property	Description
Melting Point	125 °C [1]
Water Solubility	4.2e-05 g/L (Poor solubility) [1]

Historical Context and Known Mechanisms

Probucol is a bisphenol compound that was initially developed as a lipid-lowering agent [2] [3]. While its clinical use has become limited, research into its mechanisms continues. The following diagram illustrates its key known mechanisms of action based on current research.



[Click to download full resolution via product page](#)

*Key known pharmacological mechanisms of **Probucol**.*

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Showing metabocard for Probucol (HMDB0015537) [hmdb.ca]
2. The therapeutic potential of probucol and ... - PubMed Central [pmc.ncbi.nlm.nih.gov]
3. Where are we with probucol: A new life for an old drug? [sciencedirect.com]

To cite this document: Smolecule. [Probucol biosynthetic pathway synthetic preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540214#probucol-biosynthetic-pathway-synthetic-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com